

Resorufin-d6 physical and chemical properties

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An In-depth Technical Guide to Resorufin-d6: Core Physical and Chemical Properties

Introduction

Resorufin-d6 is the deuterated isotopologue of Resorufin, a highly fluorescent pink dye.[1][2] Due to its structural similarity to Resorufin but with a distinct mass, Resorufin-d6 is an invaluable tool in analytical chemistry, particularly in mass spectrometry-based applications. It serves as an ideal internal standard for the accurate quantification of Resorufin in complex biological matrices.[1] Resorufin itself is the fluorescent product of enzymatic reactions involving substrates like resazurin or various resorufin ethers, which are widely used to measure enzymatic activity and cell viability.[3][4] This guide provides a comprehensive overview of the physical and chemical properties of Resorufin-d6, detailed experimental considerations, and logical workflows for its application in research.

Core Physical and Chemical Properties

The fundamental properties of **Resorufin-d6** are summarized below. These characteristics are essential for its proper handling, storage, and application in experimental settings.

General and Physical Properties



Property	Value Reference		
CAS Number	1196157-65-9 [5][6][7]		
Molecular Formula	C12D6HNO3	[5][6][7]	
Molecular Weight	219.23 g/mol	[5][6][7]	
Synonym	7-Hydroxy-3H-phenoxazin-3- one-d6	[5][6][7]	
Appearance	Powder / Solid	[6]	
Melting Point	>300 °C	[6][8]	
Isotopic Purity	98 atom % D	[6]	
Chemical Purity	≥96% (CP)	[6]	
Mass Shift	M+6	[6]	

Solubility and Storage

Parameter	Details	Reference	
Solubility	0.5 M NaOH: 5 mg/mL (22.81 mM) DMSO: Soluble Dimethylformamide (DMF): Soluble Ethanol: Slightly soluble Water: Sparingly soluble / Insoluble	[1][3][8][9][10]	
Storage (Solid)	-20°C for long-term storage, protect from light.	[5][6][11]	
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month. Aliquoting is recommended to avoid repeated freeze-thaw cycles.	[1][9]	

Spectral Properties



The spectral properties of **Resorufin-d6** are expected to be nearly identical to those of its non-deuterated counterpart, Resorufin. The data below pertains to Resorufin and serves as a reliable reference.

Property	Value	Conditions	Reference
Excitation Maximum (λex)	563 - 571 nm	pH 9 / Aqueous Buffer	[3][12][13]
Emission Maximum (λem)	584 - 587 nm	pH 9 / Aqueous Buffer	[3][12][13]
Molar Absorptivity (ε)	~56,000 M ⁻¹ cm ⁻¹	-	[3]
Fluorescence Quantum Yield (Φ)	0.75	In Water	[3][14]

Experimental Protocols and Applications

Resorufin-d6 is primarily used as an internal standard for the quantification of Resorufin using mass spectrometry (MS), often coupled with liquid chromatography (LC-MS/MS).

Protocol: Quantification of Resorufin in a Biological Matrix using LC-MS/MS

This protocol outlines a general procedure for using **Resorufin-d6** to quantify Resorufin produced from an enzymatic assay (e.g., a Cytochrome P450 activity assay using an ether substrate).

- 1. Reagent Preparation:
- Resorufin Standard Stock: Prepare a 1 mg/mL stock solution of Resorufin in DMSO.
- Resorufin-d6 Internal Standard (IS) Stock: Prepare a 1 mg/mL stock solution of Resorufin-d6 in DMSO.
- Working Standards: Create a series of calibration curve standards by serially diluting the Resorufin stock solution with the assay buffer or a relevant biological matrix.



- Working IS Solution: Prepare a dilute working solution of **Resorufin-d6** (e.g., 100 ng/mL) in the precipitation solvent (e.g., acetonitrile).
- 2. Sample Preparation (Protein Precipitation):
- To 50 μL of each standard, control, and unknown sample, add 100 μL of the working IS solution (Resorufin-d6 in acetonitrile). The acetonitrile will precipitate the proteins.
- Vortex the samples vigorously for 1 minute.
- Centrifuge the samples at high speed (e.g., >10,000 x g) for 10 minutes to pellet the
 precipitated protein.
- Carefully transfer the supernatant to a new 96-well plate or autosampler vials for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Chromatography: Use a suitable C18 reverse-phase column. The mobile phases would
 typically consist of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 A gradient elution is used to separate Resorufin from matrix components.
- Mass Spectrometry: Operate the mass spectrometer in positive ion mode using Multiple Reaction Monitoring (MRM).
 - MRM Transition for Resorufin: Monitor the transition of the parent ion to a specific product ion (e.g., m/z 214 -> 186).
 - MRM Transition for Resorufin-d6: Monitor the corresponding shifted transition (e.g., m/z 220 -> 192).

4. Data Analysis:

- Calculate the peak area ratio of the Resorufin analyte to the Resorufin-d6 internal standard for all samples.
- Construct a calibration curve by plotting the peak area ratios of the standards against their known concentrations.

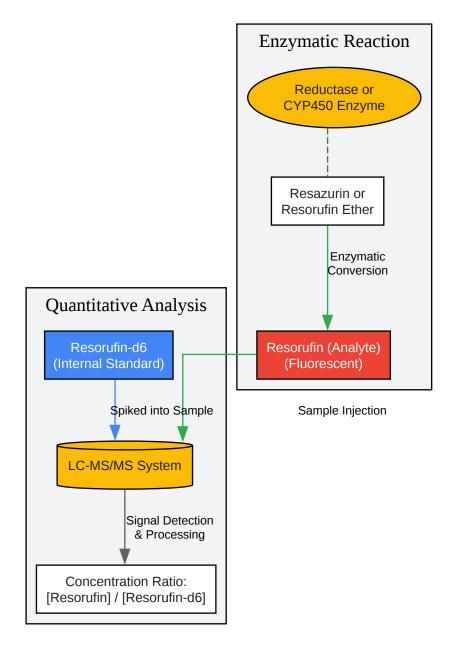


• Determine the concentration of Resorufin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Conceptual Pathway of Resorufin Formation and Analysis

The following diagram illustrates the enzymatic conversion of a substrate to Resorufin and the role of **Resorufin-d6** as an internal standard in its subsequent analysis.





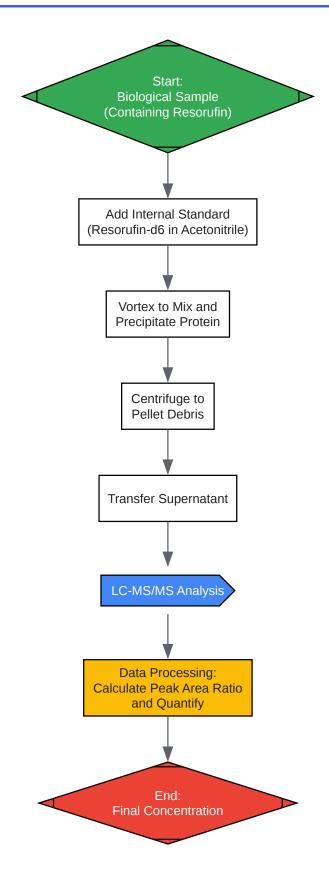
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Caption: Role of Resorufin-d6 in the analysis of enzymatically produced Resorufin.

Experimental Workflow for Bioanalysis

This diagram details the step-by-step workflow for sample preparation and analysis using **Resorufin-d6** as an internal standard.





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Caption: Workflow for sample preparation using Resorufin-d6 for LC-MS/MS analysis.



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